

A Technical Guide to the Solubility of Ethylidenecyclohexane in Organic Solvents

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Compound of Interest

Compound Name: Ethylidenecyclohexane

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This technical guide provides a comprehensive overview of the solubility characteristics of **ethylidenecyclohexane**, a nonpolar hydrocarbon of interest in various chemical and pharmaceutical applications. Due to its hydrophobic nature, **ethylidenecyclohexane** is insoluble in water but exhibits solubility in a range of organic solvents.^[1] This document outlines its expected solubility based on solvent polarity and provides a detailed experimental protocol for the quantitative determination of its miscibility and solubility.

Physicochemical Properties of Ethylidenecyclohexane

Ethylidenecyclohexane is a colorless liquid with the chemical formula C_8H_{14} .^{[1][2]} It is characterized by a cyclohexane ring with an ethylidene substituent.^[1] As a nonpolar compound, its solubility is primarily governed by the principle of "like dissolves like," indicating its affinity for nonpolar solvents.^{[3][4]}

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₈ H ₁₄ |
| Molecular Weight | 110.20 g/mol |
| Density | 0.822 g/mL at 25 °C |
| Boiling Point | 136 °C |
| Water Solubility | 0.025 g/L at 25 °C (practically insoluble)[3] |

Solubility Profile in Organic Solvents

While specific quantitative solubility data for **ethylidenecyclohexane** in a wide array of organic solvents is not readily available in public literature, its solubility can be predicted based on the polarity of the solvent. Alkenes, such as **ethylidenecyclohexane**, are generally soluble in nonpolar organic solvents and less soluble in polar organic solvents.[3][4][5] The following table provides a qualitative and predicted quantitative solubility profile.

| Solvent | Polarity | Expected Solubility | Predicted Quantitative Solubility (at 25°C) |
|---------------|----------------|---------------------|---|
| Hexane | Nonpolar | High / Miscible | > 500 g/L |
| Toluene | Nonpolar | High / Miscible | > 500 g/L |
| Diethyl Ether | Slightly Polar | High / Miscible | > 500 g/L |
| Chloroform | Slightly Polar | High / Miscible | > 500 g/L |
| Acetone | Polar Aprotic | Moderate | 100 - 500 g/L |
| Ethanol | Polar Protic | Low to Moderate | 10 - 100 g/L |
| Methanol | Polar Protic | Low | < 10 g/L |

Experimental Protocol for Determining Solubility/Miscibility

The following protocol describes a general method for determining the solubility or miscibility of a liquid solute, such as **ethylidenecyclohexane**, in an organic solvent at a specified temperature (e.g., 25°C).

Materials:

- **Ethylidenecyclohexane** (solute)
- Selected organic solvents
- Calibrated positive displacement pipettes or microsyringes
- Glass vials or test tubes with secure caps
- Vortex mixer
- Temperature-controlled water bath or incubator
- Analytical balance (for quantitative analysis)
- Gas chromatograph (GC) or other suitable analytical instrument (for quantitative analysis)

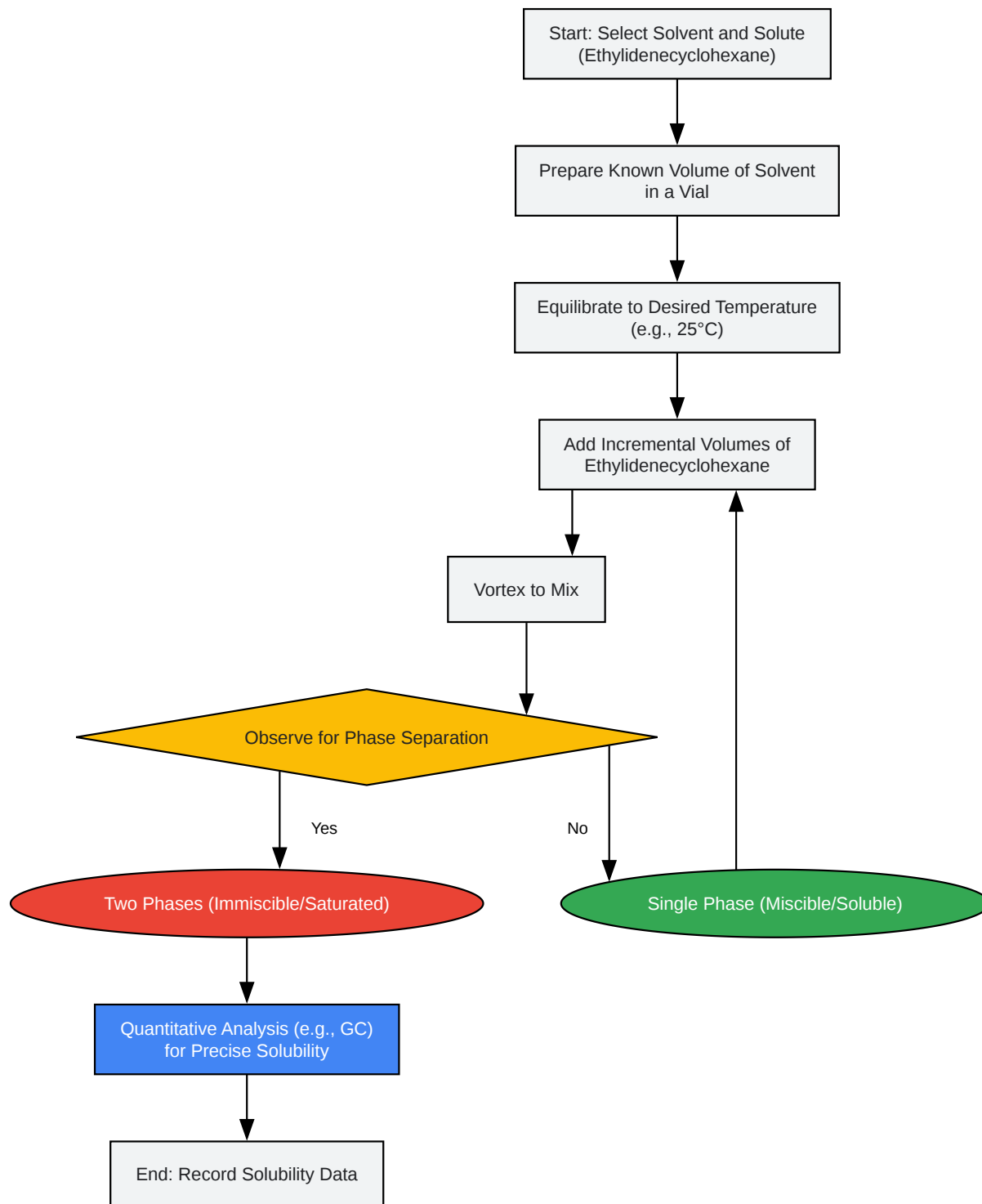
Procedure:

- **Preparation of Solvent:** Add a precise volume (e.g., 2 mL) of the chosen organic solvent to a clean, dry glass vial.
- **Temperature Equilibration:** Place the vial in a temperature-controlled environment (e.g., 25°C water bath) and allow it to equilibrate for at least 30 minutes.
- **Initial Miscibility Test (Qualitative):**
 - Add an equal volume (2 mL) of **ethylidenecyclohexane** to the solvent.
 - Cap the vial securely and vortex for 1-2 minutes.
 - Visually inspect the mixture. If it forms a single, clear phase, the two liquids are miscible. If two distinct layers form, they are immiscible.

- Quantitative Solubility Determination (if not fully miscible):
 - Prepare a series of vials with a known volume of the solvent (e.g., 2 mL).
 - Add incrementally increasing, precisely measured volumes of **ethylidenecyclohexane** to each vial.
 - After each addition, cap the vial and vortex for 2-3 minutes.
 - Allow the vials to equilibrate at the controlled temperature for at least one hour.
 - Observe the vials for the presence of a separate phase (undissolved **ethylidenecyclohexane**). The solubility is the maximum amount of **ethylidenecyclohexane** that can be added without forming a persistent second phase.
- For Precise Quantification (e.g., using GC):
 - Prepare saturated solutions by adding an excess of **ethylidenecyclohexane** to a known volume of the solvent.
 - Agitate the mixture for an extended period (e.g., 24 hours) at a constant temperature to ensure equilibrium.
 - Allow the mixture to settle, and carefully extract an aliquot of the solvent phase.
 - Prepare a series of calibration standards of **ethylidenecyclohexane** in the solvent.
 - Analyze the standards and the saturated solution aliquot by GC to determine the concentration of **ethylidenecyclohexane** in the saturated solution, which represents its solubility.

Workflow for Solubility Determination

The following diagram illustrates the logical workflow for determining the solubility of **ethylidenecyclohexane** in an organic solvent.



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Caption: Workflow for determining **ethylidenecyclohexane** solubility.

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